

An In-depth Technical Guide to the Physical Properties of 2-Ethylhexyl Nitrate

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Compound of Interest

Compound Name: *2-Ethylhexyl nitrate*

Cat. No.: *B1219852*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Ethylhexyl nitrate** (2-EHN), a compound of significant industrial interest, primarily as a cetane improver in diesel fuels. This document collates and presents key data on its boiling point and density, supported by generalized experimental protocols for their determination.

Core Physical Properties

2-Ethylhexyl nitrate is a colorless to pale yellow liquid with a characteristic fruity, pungent odor.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its primary application is to enhance the combustion efficiency of diesel fuel by reducing ignition delay.[\[4\]](#)

Quantitative Data Summary

The boiling point and density of **2-Ethylhexyl nitrate** have been reported across various sources, with some variations attributable to different experimental conditions, such as pressure and temperature. The following table provides a consolidated summary of these values.

Physical Property	Value	Conditions	Source(s)
Boiling Point	306.53°C	(rough estimate)	[1]
210.9 ± 8.0°C	at 760 mmHg	[5]	
>100°C	(Typical)	[6]	
85–90°C	at 10 mmHg	[4]	
Density	0.963 g/mL	at 25°C	[1] [7]
1.0 ± 0.1 g/cm³	Not specified	[5]	
0.96 g/mL	at 20°C	[2]	
0.97	at 15.6°C	[8]	
0.967 ± 0.005 Kg/l	at 15°C	[9]	

Experimental Protocols

While specific, detailed experimental protocols for determining the physical properties of **2-Ethylhexyl nitrate** are not readily available in the public domain, generalized and widely accepted methods for determining the boiling point and density of a liquid are applicable.

Methodology for Boiling Point Determination (General Protocol)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[10\]](#) A common laboratory method involves distillation or the use of a capillary tube.

Apparatus:

- Heating mantle or hot plate
- Round-bottom flask or test tube
- Condenser (for distillation method)
- Thermometer (-10 to 110°C or higher range as needed)

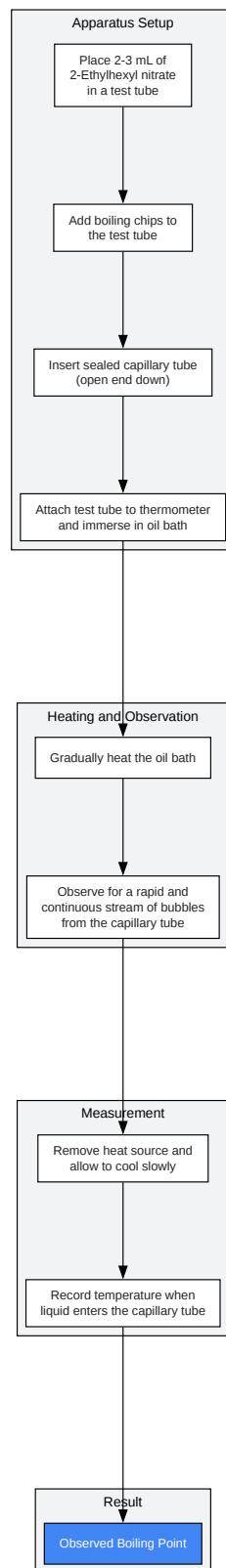
- Capillary tube (sealed at one end)
- Boiling chips
- Beaker (for oil bath)
- Paraffin oil or other suitable heating medium
- Clamps and stand

Procedure (Capillary Tube Method):

- A small amount (2-3 mL) of the liquid sample (**2-Ethylhexyl nitrate**) is placed into a small test tube.[10][11]
- A few boiling chips are added to the liquid to ensure smooth boiling.[11]
- A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.
- The test tube is then attached to a thermometer and immersed in a heating bath (e.g., paraffin oil), ensuring the sample is below the oil level.[10][11]
- The heating bath is gradually heated, and the temperature is monitored.[11]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This indicates that the vapor pressure of the sample is overcoming the external pressure.[10]
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube. At this point, the vapor pressure inside the capillary is equal to the atmospheric pressure.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the boiling point of a liquid using the capillary tube method.



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